

understanding the selectivity profile of Khk-IN-2

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Compound of Interest

Compound Name: *Khk-IN-2*

Cat. No.: *B8087002*

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An In-Depth Technical Guide to the Selectivity Profile of **Khk-IN-2**

Introduction

Khk-IN-2 is a potent and selective inhibitor of ketohexokinase (KHK), the first and rate-limiting enzyme in fructose metabolism. By targeting KHK, **Khk-IN-2** blocks the conversion of fructose to fructose-1-phosphate, a key step in fructose-induced metabolic processes. This inhibitory action makes **Khk-IN-2** a valuable tool for studying the roles of fructose metabolism in various pathologies, including non-alcoholic fatty liver disease (NAFLD), diabetes, and obesity. Understanding the selectivity profile of **Khk-IN-2** is crucial for accurately interpreting experimental results and for the potential development of therapeutic agents. This guide provides a comprehensive overview of the selectivity of **Khk-IN-2**, detailed experimental protocols for its characterization, and visualizations of the relevant biological pathways and experimental workflows.

Data Presentation: Selectivity Profile of Khk-IN-2

The selectivity of a kinase inhibitor is a critical determinant of its utility as a research tool and its potential as a therapeutic candidate. While **Khk-IN-2** is reported to be a selective inhibitor of KHK, detailed screening against a broad panel of kinases (kinome scan) is essential to fully characterize its off-target activities.

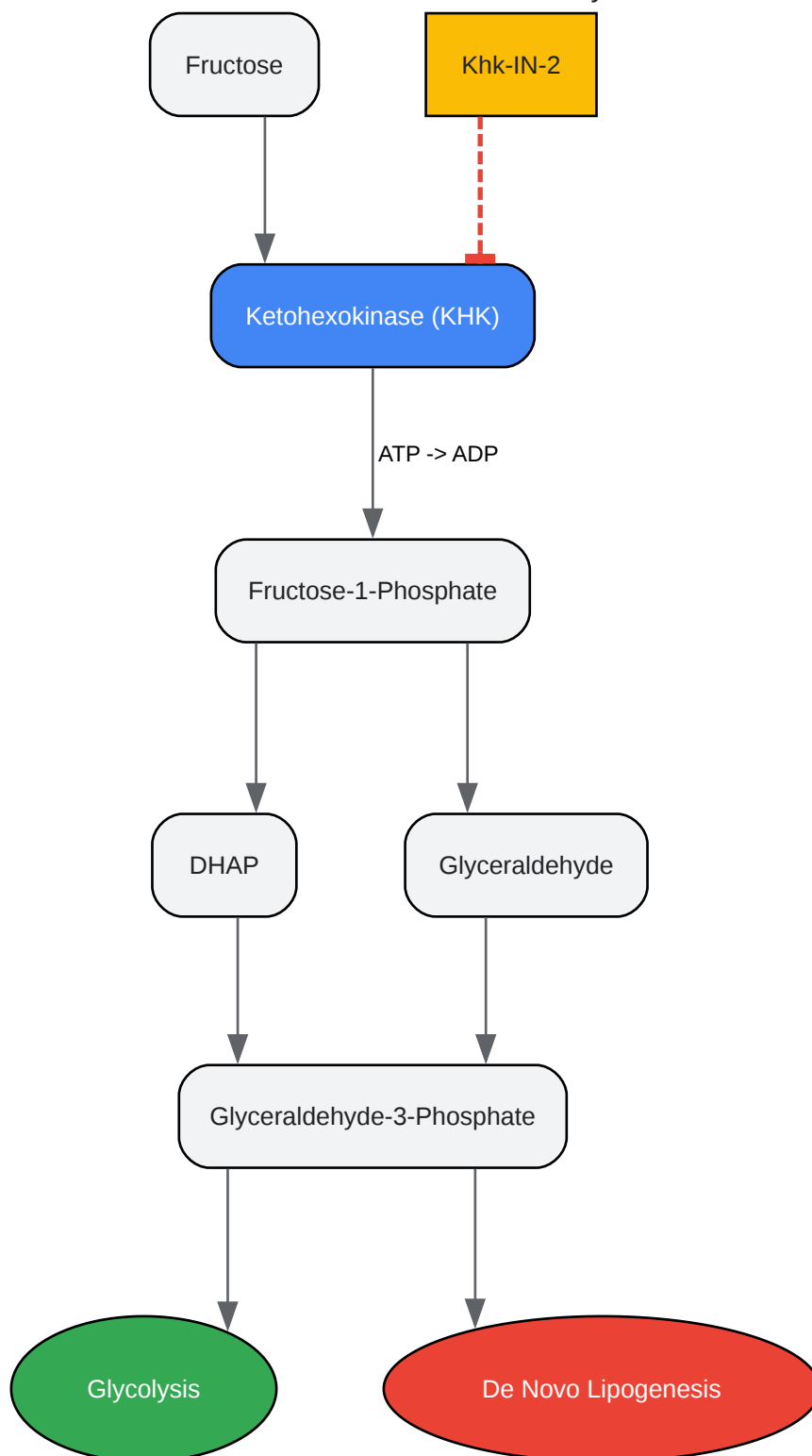
Target	IC50 (µM)	Source
KHK	0.45	MedchemExpress

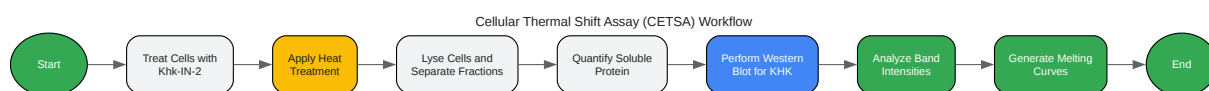
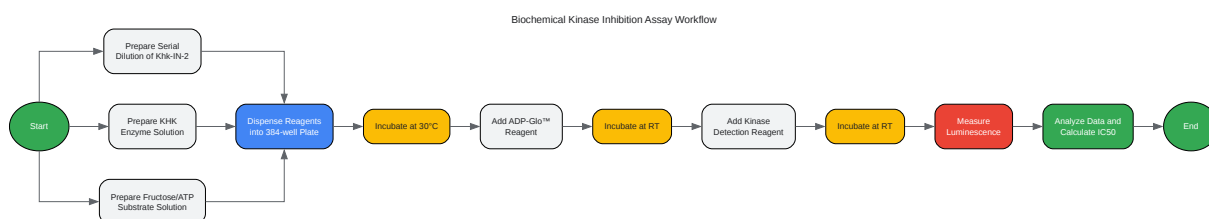
Currently, publicly available data on the broader kinome-wide selectivity of **Khk-IN-2** is limited. The table will be updated as more comprehensive screening data becomes available.

Signaling Pathway and Mechanism of Action

Khk-IN-2 exerts its effect by inhibiting the enzymatic activity of ketohexokinase (KHK). KHK is the primary enzyme responsible for the phosphorylation of fructose to fructose-1-phosphate, which is the initial step in its metabolism. By blocking this step, **Khk-IN-2** prevents the entry of fructose into the downstream metabolic pathways that can contribute to lipogenesis and other metabolic dysregulations.

Fructose Metabolism and Inhibition by Khk-IN-2





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